

# Application Notes and Protocols for Next-Generation CMB Telescope Experimental Design

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## Introduction

Observations of the Cosmic Microwave Background (CMB) have been instrumental in establishing the standard model of cosmology,  $\Lambda$ CDM.<sup>[1][2]</sup> Next-generation CMB telescopes are poised to push the boundaries of our understanding even further, with ambitious scientific goals that include searching for primordial gravitational waves, determining the sum of neutrino masses, and shedding light on the nature of dark energy and dark matter.<sup>[1][2][3]</sup> This document provides detailed application notes and protocols for the experimental design of these cutting-edge observatories, focusing on key areas such as instrument design, observational strategies, and data analysis.

## I. Instrument Design and Technology

The sensitivity required for next-generation CMB experiments necessitates significant advancements in telescope and detector technology. The primary design considerations revolve around increasing the number of detectors, improving their sensitivity, and mitigating systematic errors.<sup>[4][5][6]</sup>

### Telescope Design

Next-generation ground-based experiments will utilize a combination of large and small aperture telescopes to probe a wide range of angular scales.<sup>[4][7][8]</sup>

- **Large Aperture Telescopes (LATs):** These telescopes, with diameters on the order of 5-6 meters, are designed to map the CMB with high resolution to study phenomena like gravitational lensing.[9][10][11] The CMB-S4 experiment, for instance, will employ both a Three Mirror Anastigmat (TMA) telescope at the South Pole and two Cross-Dragone (CD) telescopes in Chile.[10] These off-axis designs are crucial for minimizing stray light and systematic effects.[10]
- **Small Aperture Telescopes (SATs):** SATs are optimized to search for the faint B-mode polarization signal from primordial gravitational waves on large angular scales.[9][12] The Simons Observatory will deploy three 0.42-meter SATs.[11][12][13]

## Detector Technology

The heart of next-generation CMB telescopes lies in their massive arrays of superconducting detectors.[5][7]

- **Transition-Edge Sensor (TES) Bolometers:** These are the detectors of choice for modern CMB experiments.[14][15] They operate as highly sensitive thermometers, measuring the minuscule temperature changes caused by incoming CMB photons.[14]
- **Detector Count:** Experiments like CMB-S4 aim to deploy an order of magnitude more detectors than their predecessors, with plans for approximately 500,000 detectors.[5][7][15][16] This sheer number is a major technological challenge, requiring scalable fabrication and readout solutions.[7][15]
- **Multi-frequency Coverage:** To distinguish the faint CMB signal from galactic foregrounds like dust and synchrotron emission, detectors are designed to be sensitive to multiple frequency bands.[4] CMB-S4 will have 11 observing bands, while the Simons Observatory will cover six.[4][13]

## Cryogenics and Readout

To achieve the necessary sensitivity, the detectors must be cooled to temperatures just a fraction of a degree above absolute zero (around 100 mK).[10][15] This is accomplished through a sophisticated cryogenic system. The signals from the vast number of detectors are read out using multiplexing techniques, such as time-division multiplexing with

Superconducting Quantum Interference Devices (SQUIDs), to reduce the complexity of the wiring.[\[15\]](#)[\[16\]](#)

## Quantitative Data Summary

Experiment	Telescope Type(s) & Aperture(s)	Number of Detectors	Frequency Bands (GHz)	Primary Science Goals
CMB-S4	LATs (~5-6m) & SATs	~500,000 <a href="#">[5]</a> <a href="#">[7]</a>	11 bands (20-300) <a href="#">[4]</a> <a href="#">[15]</a>	Inflation, neutrino mass, dark energy, dark matter <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Simons Observatory	1 LAT (6m) & 3 SATs (0.42m) <a href="#">[11]</a> <a href="#">[17]</a>	>60,000 <a href="#">[11]</a> <a href="#">[18]</a>	6 bands (27-280) <a href="#">[12]</a> <a href="#">[13]</a>	Primordial B-modes, gravitational lensing <a href="#">[13]</a> <a href="#">[17]</a>
LiteBIRD	LFT (0.4m) & HFT (0.2m) <a href="#">[19]</a>	>4,000 <a href="#">[20]</a> <a href="#">[21]</a>	15 bands (34-448) <a href="#">[21]</a> <a href="#">[22]</a>	Primordial gravitational waves (B-modes) <a href="#">[19]</a> <a href="#">[20]</a> <a href="#">[23]</a>

## Experimental Protocols

### Protocol 1: TES Bolometer Fabrication and Characterization

Objective: To fabricate and characterize transition-edge sensor bolometers with the required sensitivity and noise performance.

Methodology:

- Fabrication:
  - Start with a silicon wafer.

- Deposit a thin film of a superconducting material (e.g., molybdenum-copper bilayer).
- Pattern the film using photolithography and etching to define the TES.
- Fabricate the absorber structure, often a "spiderweb" mesh, to efficiently absorb incoming radiation.<sup>[14]</sup>
- Integrate the TES with the readout circuitry.
- Characterization:
  - Cool the detector to its operating temperature (e.g., 100 mK) in a cryostat.
  - Measure the detector's critical temperature ( $T_c$ ), the temperature at which it transitions from a superconducting to a normal state.
  - Determine the detector's thermal conductance ( $G$ ).
  - Measure the noise equivalent power (NEP) to quantify the detector's sensitivity.
  - Characterize the detector's time constant.

## Protocol 2: Telescope Optics Calibration

Objective: To accurately characterize the telescope's beam pattern and polarization properties.

Methodology:

- Beam Mapping:
  - Observe a bright, compact source (e.g., a planet or a quasar).
  - Scan the telescope across the source in a grid pattern.
  - Construct a map of the telescope's response to the source, which represents the beam pattern.
  - Analyze the beam map to determine parameters such as the full width at half maximum (FWHM) and sidelobe levels.

- Polarization Calibration:
  - Observe a source with known polarization.
  - Use a polarization modulator, such as a continuously rotating half-wave plate, to modulate the incoming polarized signal.[\[11\]](#)
  - Analyze the modulated signal to determine the instrument's polarization angle and efficiency.

## Visualizations

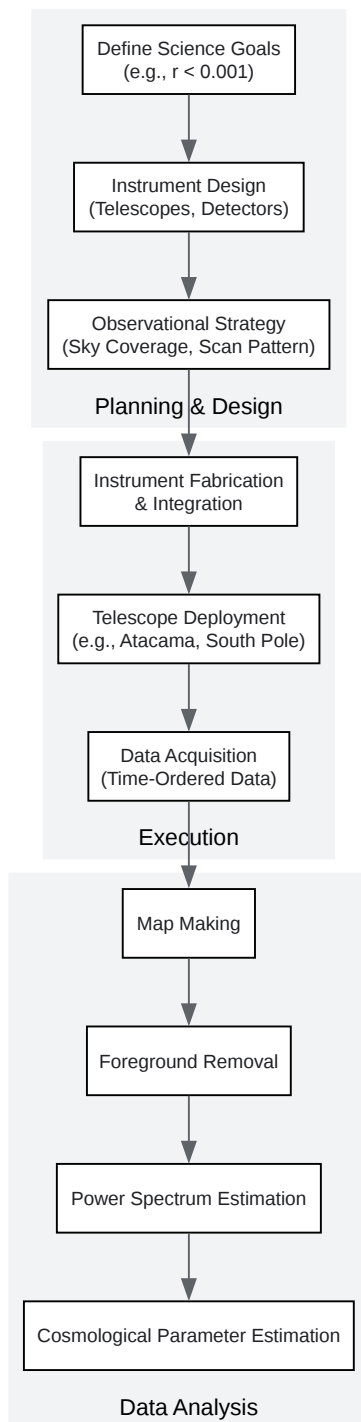


Fig 1: General Experimental Workflow for CMB Observations

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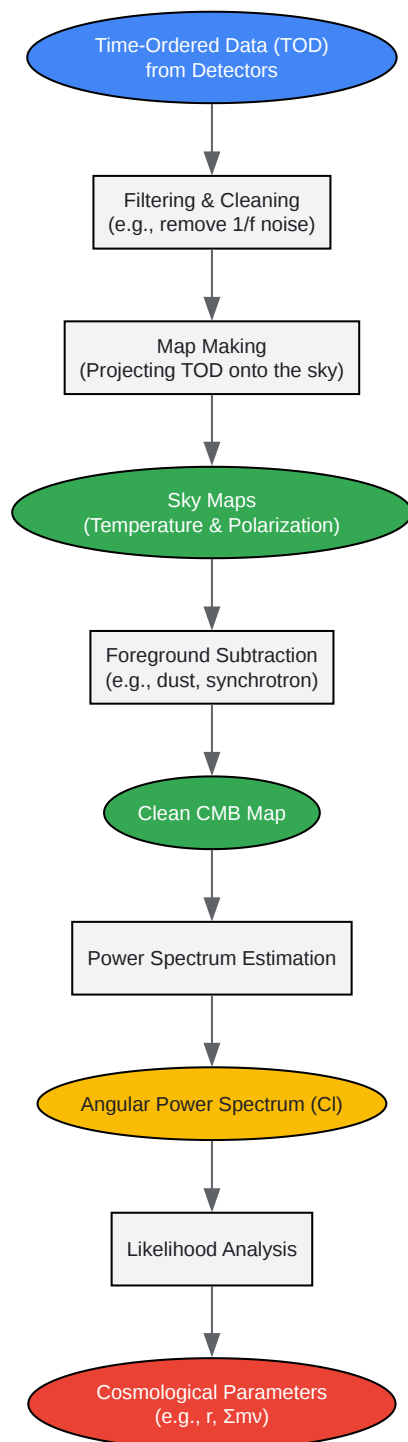


Fig 2: CMB Data Analysis Pipeline

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